

Application Notes and Protocols for Commercially Available TYK2 Kinase Assay Kits

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Compound of Interest

Compound Name: Tyk2-IN-2

Cat. No.: B560617

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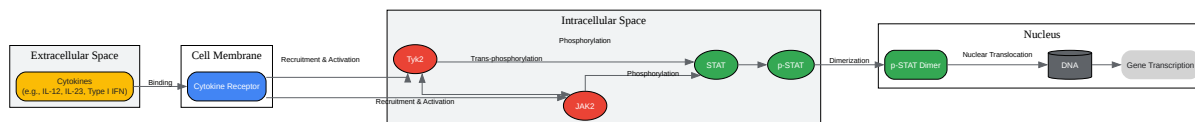
These application notes provide a detailed overview and protocols for commercially available Tyk2 kinase assay kits, designed to facilitate the screening and characterization of Tyk2 inhibitors, such as **Tyk2-IN-2**.

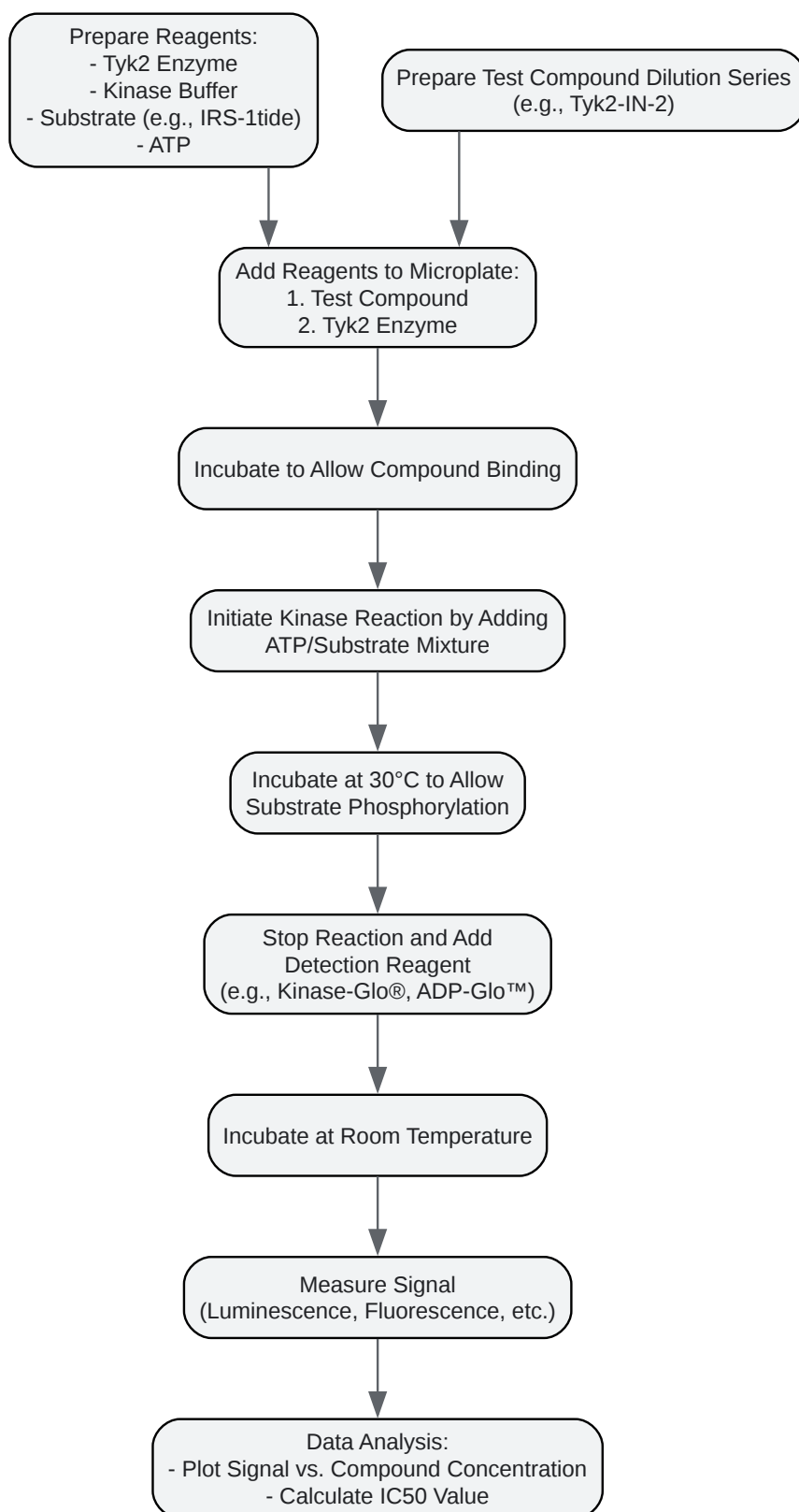
Introduction to Tyk2 Kinase

Tyrosine kinase 2 (Tyk2) is a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases.[1][2][3][4] It plays a crucial role in cytokine signaling pathways that are central to the immune system.[5][6][7][8][9] Tyk2 is activated by various cytokines, including interferons (IFNs), interleukin-12 (IL-12), and IL-23, leading to the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins.[5][7][8] Activated STATs then translocate to the nucleus to regulate the expression of genes involved in inflammation and immune responses.[6] Due to its central role in these pathways, Tyk2 has emerged as a significant therapeutic target for a range of autoimmune and inflammatory diseases.[6][7]

Tyk2 Signaling Pathway

The following diagram illustrates the central role of Tyk2 in cytokine signaling.





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